

Essential Safety and Operational Guide for 3-Bromo-5-methylphenylboronic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-5-methylphenylboronic acid

Cat. No.: B1284256

[Get Quote](#)

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Bromo-5-methylphenylboronic acid**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Safety Precautions

3-Bromo-5-methylphenylboronic acid is a chemical compound that requires careful handling due to its potential health hazards. Based on its hazard statements, it can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, adherence to strict safety protocols is mandatory.

Quantitative Data Summary

Property	Value
CAS Number	849062-36-8
Molecular Formula	C7H8BBrO2
Molecular Weight	214.85 g/mol
Hazard Statements	H315, H319, H335
Precautionary Statements	P261, P304+P340, P305+P351+P338, P405

Source: ChemicalBook[1], BLD Pharm[2]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is required to minimize exposure when handling **3-Bromo-5-methylphenylboronic acid**.

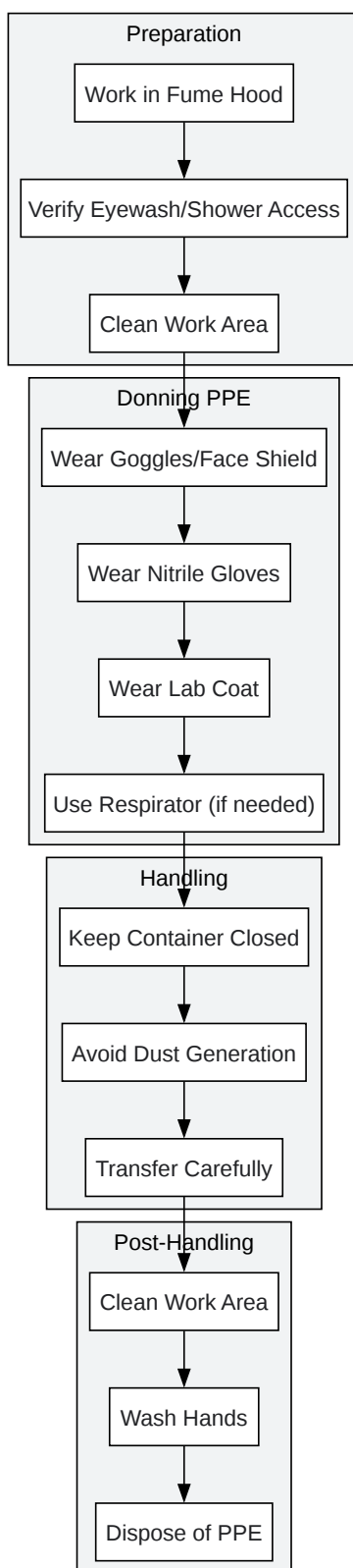
PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[3][4]	To protect eyes from dust and potential splashes.[4]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[3][4]	To prevent skin contact and potential irritation.[3]
Body Protection	A fully buttoned laboratory coat is required.[3][4] For larger quantities, a chemical-resistant apron is recommended.[3]	To protect skin from accidental spills.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is necessary when handling the solid to prevent dust inhalation.[4]	To minimize the risk of respiratory tract irritation.[4]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of this compound.

- Preparation:
 - Ensure a certified chemical fume hood is used for all handling procedures.[3]
 - Verify that an eyewash station and safety shower are readily accessible.[3][4]
 - The work area should be clean and uncluttered.
- Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling:
 - Keep the container of **3-Bromo-5-methylphenylboronic acid** tightly closed when not in use.[\[4\]](#)
 - Avoid generating dust when transferring the solid; use a spatula or other appropriate tools.[\[4\]](#)
 - If making a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling:
 - Clean the work area thoroughly to remove any residual chemical.
 - Wash hands with soap and water after handling, even if gloves were worn.[\[4\]](#)
 - Remove and properly dispose of or decontaminate PPE.



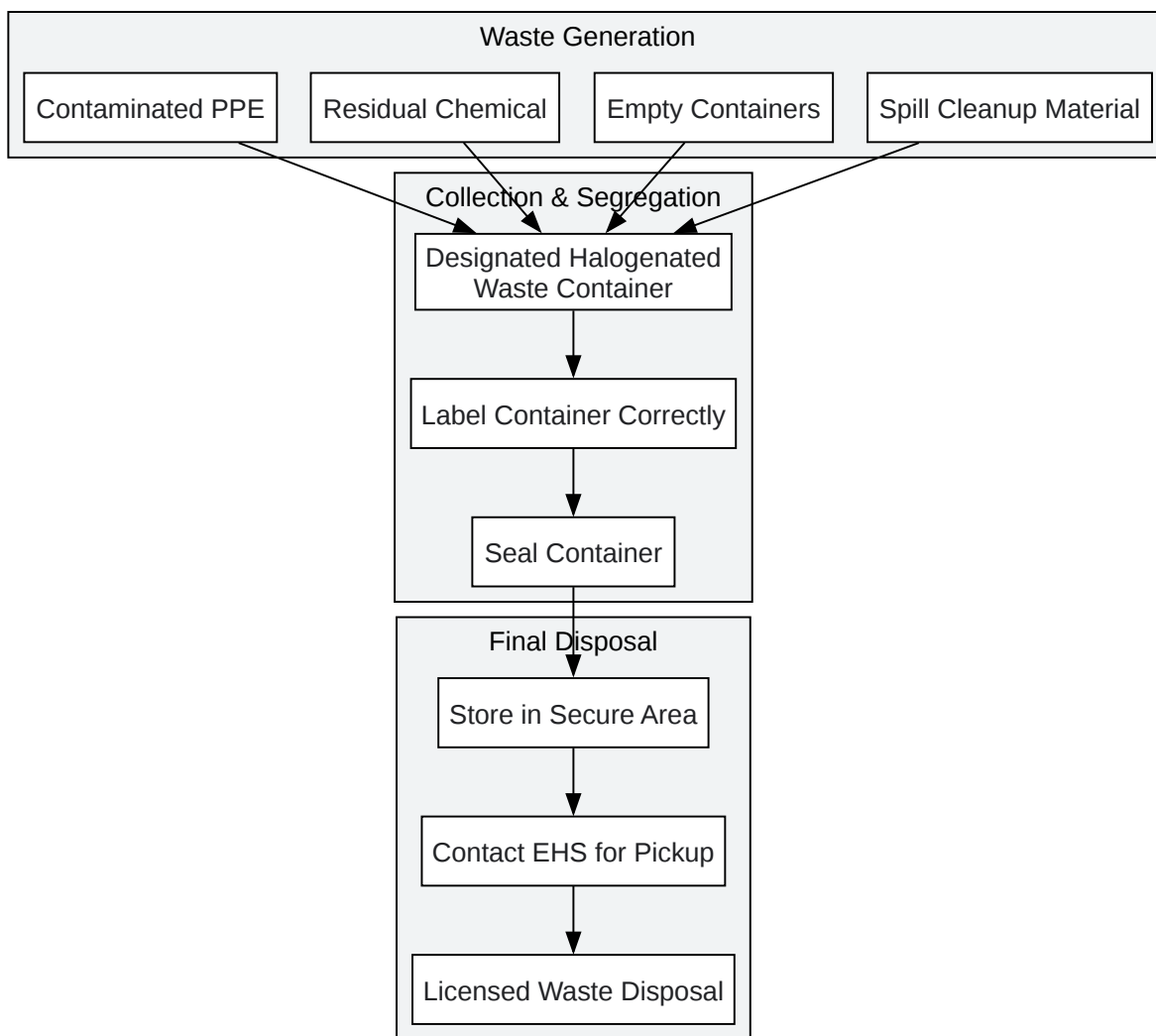
[Click to download full resolution via product page](#)

Figure 1. A step-by-step workflow for the safe handling of **3-Bromo-5-methylphenylboronic acid**.

Disposal Plan

All waste containing **3-Bromo-5-methylphenylboronic acid** must be treated as hazardous waste.

- Waste Classification: This compound is classified as a halogenated organic waste due to the presence of bromine.[\[5\]](#)
- Segregation:
 - Do NOT mix halogenated waste with non-halogenated organic waste.[\[5\]](#)
 - Do NOT dispose of this chemical down the sink.[\[5\]](#)
 - Do NOT mix with incompatible materials such as strong oxidizing agents.[\[5\]](#)
- Collection:
 - Collect all waste, including contaminated PPE and absorbent materials from spills, in a designated, labeled, and sealed container for hazardous waste.[\[3\]](#)[\[5\]](#)
 - The container should be clearly labeled as "Halogenated Organic Waste" and list the contents.
- Disposal:
 - Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department.[\[5\]](#)
 - Empty containers must be triple-rinsed, with the first rinse collected as hazardous waste.[\[5\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 849062-36-8[(3-Bromo-5-methylphenyl)boronic acid]BLD Pharm [bldpharm.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 3-Bromo-5-methylphenylboronic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1284256#personal-protective-equipment-for-handling-3-bromo-5-methylphenylboronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com